

Lysylglutamic Acid: A Dipeptide at the Intersection of Immunity, Aging, and Cellular Health

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Compound of Interest

Compound Name: *Lysylglutamic acid*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Lysylglutamic acid (Lys-Glu), a dipeptide composed of the essential amino acid L-lysine and the non-essential amino acid L-glutamic acid, is emerging as a molecule of interest with potential physiological significance. While its role as a bona fide endogenous metabolite is not yet fully elucidated, a synthetic form, known as Vilon, has been the subject of research for several decades, revealing a range of biological activities. This technical guide provides a comprehensive overview of the current state of knowledge on **lysylglutamic acid**, focusing on its known biological effects, potential mechanisms of action, and the existing gaps in understanding its endogenous functions. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in the therapeutic potential of this simple yet intriguing dipeptide.

Introduction

Dipeptides, the simplest form of peptides, are increasingly recognized as bioactive molecules that can exert specific physiological effects distinct from their constituent amino acids.

Lysylglutamic acid (Lys-Glu) is one such dipeptide that has garnered attention for its potential roles in immunoregulation, geroprotection, and cellular health. The synthetic analogue of Lys-Glu, Vilon, has been studied primarily in Eastern European research and has shown promise in

a variety of preclinical models. This guide will synthesize the available data on Lys-Glu, with a focus on the biological activities of Vilon, and explore the potential for this dipeptide as a therapeutic agent.

Physicochemical Properties and Cellular Transport

Lysylglutamic acid is a dipeptide with the molecular formula $C_{11}H_{21}N_3O_5$ and a molecular weight of 275.30 g/mol . As a peptide, it is transported across cellular membranes by specific transporters.

Table 1: Physicochemical Properties of **Lysylglutamic Acid**

Property	Value	Reference
Molecular Formula	$C_{11}H_{21}N_3O_5$	[1]
Molecular Weight	275.30 g/mol	[1]
IUPAC Name	(2S)-2-[[[(2S)-2,6-diaminohexanoyl]amino]pentanedioic acid	[1]

One of the key mechanisms for the cellular uptake of di- and tripeptides is the peptide transporter 1 (PEPT1). Lys-Glu has been shown to interact with this transporter.

Table 2: Interaction of **Lysylglutamic Acid** with Peptide Transporter 1 (PEPT1)

Parameter	Value
K_i for PEPT1	1.3 mM

This interaction with PEPT1 suggests that Lys-Glu can be absorbed from the gut and taken up by various cells throughout the body, a critical aspect for its potential systemic effects.

Known Biological Activities of Synthetic Lysylglutamic Acid (Vilon)

The majority of research on the biological effects of Lys-Glu has been conducted using its synthetic form, Vilon. These studies have unveiled a range of activities, primarily centered on the immune system, aging, and cellular responses.

Immunomodulatory Effects

Vilon has demonstrated the ability to modulate immune responses. A key finding is its capacity to stimulate the expression of the Interleukin-2 (IL-2) gene in lymphocytes[2]. IL-2 is a critical cytokine for the proliferation and differentiation of T-cells, which are central to the adaptive immune response.

It is hypothesized that Lys-Glu may act as a regulatory fragment that facilitates the transport of transcription factors into the nucleus, or that it is a structural component of the active centers of these factors necessary for IL-2 gene transcription[2].

Geroprotective and Anti-Tumor Effects

Preclinical studies in mice have suggested that Vilon possesses geroprotective (anti-aging) and anti-tumor properties.

- **Inhibition of Spontaneous Tumors:** Administration of Vilon has been shown to inhibit the growth of spontaneous tumors in mice[3].
- **Increased Lifespan:** The same studies also reported an increase in the lifespan of the treated mice[3].

The precise mechanisms underlying these effects are not fully understood but may be linked to the immunomodulatory properties of the dipeptide, as the immune system plays a crucial role in tumor surveillance and the aging process.

Effects on Intestinal Function

Vilon has been observed to improve the transport characteristics of the small intestine in aged rats[4]. Specifically, it was found to enhance the passive accumulation of glucose in the distal region and stimulate active glucose accumulation in the medial region of the small intestine[4]. This suggests a potential role for Lys-Glu in maintaining or improving nutrient absorption, particularly in the context of aging.

Potential Mechanisms of Action

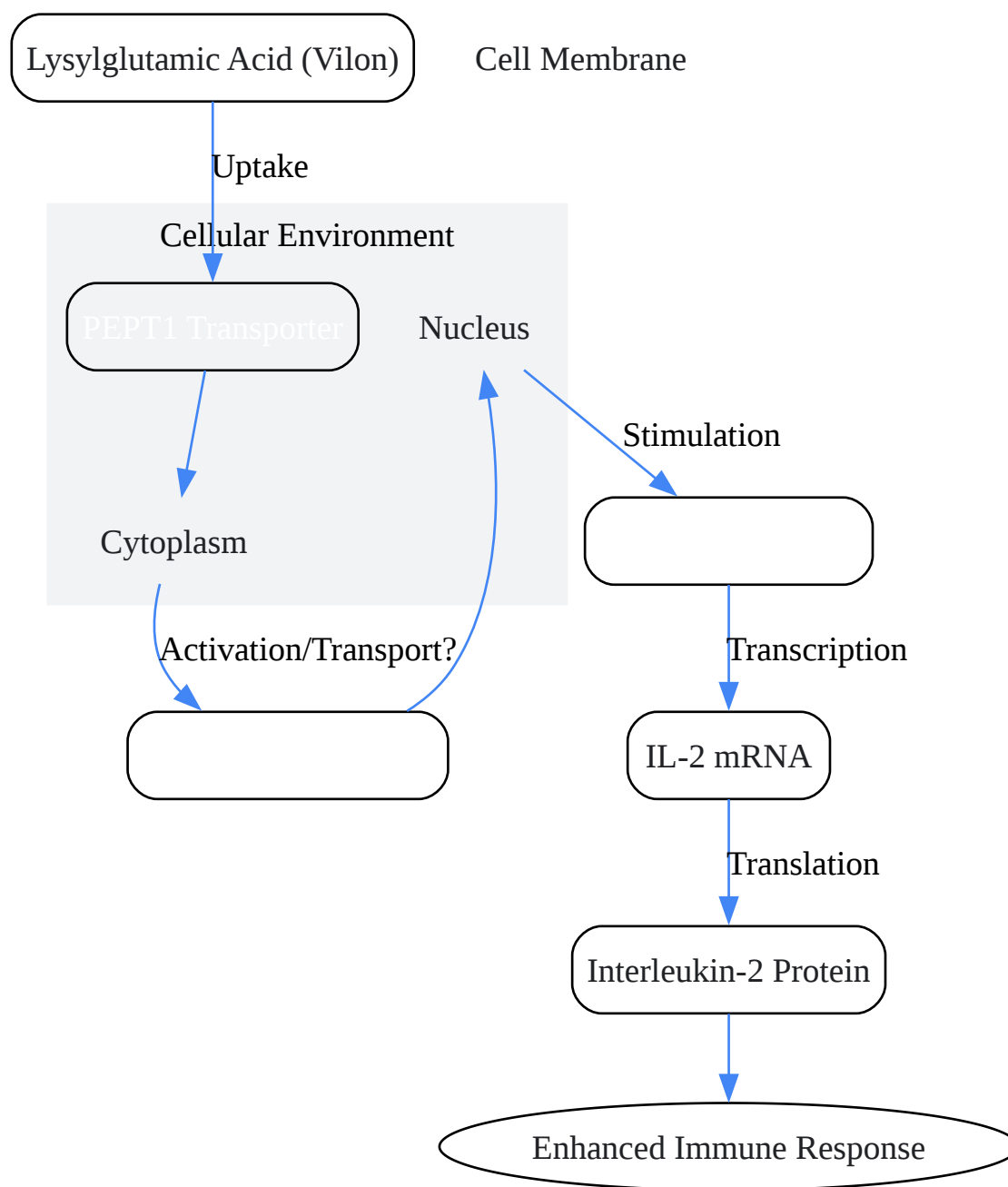
While the exact signaling pathways through which Lys-Glu exerts its effects are not well-defined, some potential mechanisms can be inferred from the available data and the known roles of its constituent amino acids.

Interaction with Cellular Transporters

As previously mentioned, the interaction of Lys-Glu with PEPT1 is a likely first step in its mechanism of action, allowing for its entry into cells.

Modulation of Gene Expression

The ability of Lys-Glu to stimulate IL-2 gene expression points towards a mechanism involving the regulation of transcription factors and signaling pathways that control immune responses.



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Proposed mechanism of Lys-Glu immunomodulatory action.

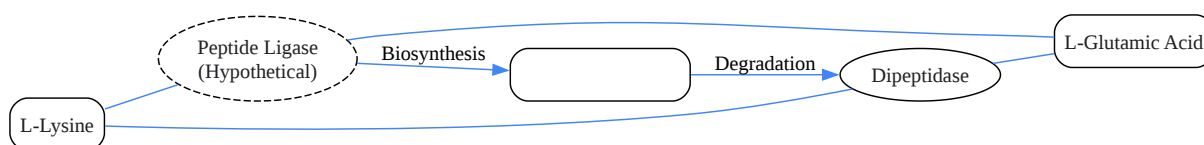
The Endogenous Role of Lysylglutamic Acid: An Unexplored Frontier

A significant gap in the current scientific literature is the lack of information regarding the endogenous production, regulation, and physiological role of **lysylglutamic acid**. While it is

plausible that this dipeptide is formed in the body through the enzymatic action of peptidases or during protein turnover, this has not been definitively established.

Potential Biosynthesis and Degradation

The biosynthesis of Lys-Glu could theoretically occur through the condensation of L-lysine and L-glutamic acid, a reaction catalyzed by specific ligases. Conversely, its degradation would likely be carried out by dipeptidases, which are abundant in various tissues and in the bloodstream.



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Hypothetical biosynthesis and degradation of Lys-Glu.

Presence in Metabolomic Studies

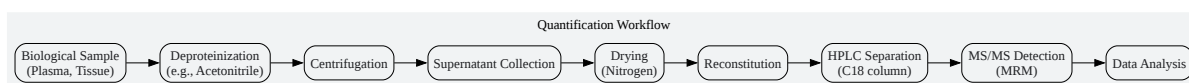
To date, large-scale metabolomic studies have not consistently identified **lysylglutamic acid** as a significant endogenous metabolite. While studies have noted alterations in lysine and its catabolites in conditions like cardiac hypertrophy and stroke risk, Lys-Glu itself has not been highlighted as a key biomarker[5][6]. This could be due to its low physiological concentrations, rapid turnover, or limitations in current analytical methodologies.

Experimental Protocols

Detailed experimental protocols for the study of endogenous **lysylglutamic acid** are scarce due to the limited research in this specific area. However, based on the study of other dipeptides and the synthetic form Vilon, the following general methodologies would be applicable.

Quantification of Lysylglutamic Acid

- Method: High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).
- Sample Preparation:
 - Biological samples (plasma, tissue homogenates) are deproteinized using a suitable method (e.g., precipitation with acetonitrile or methanol).
 - The supernatant is collected, dried under nitrogen, and reconstituted in a suitable solvent for HPLC injection.
 - The use of a stable isotope-labeled internal standard (e.g., $^{13}\text{C}_6, ^{15}\text{N}_2$ -Lys-Glu) is crucial for accurate quantification.
- Chromatographic Separation: A reversed-phase C18 column is typically used with a gradient elution of water and acetonitrile containing a small percentage of formic acid to improve ionization.
- Mass Spectrometric Detection: Detection is performed using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for Lys-Glu and its internal standard would need to be optimized.



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Workflow for the quantification of Lys-Glu by HPLC-MS/MS.

In Vitro Bioactivity Assays

- Cell Culture: Relevant cell lines (e.g., lymphocytes for immune studies, cancer cell lines for anti-tumor activity) are cultured under standard conditions.

- Treatment: Cells are treated with varying concentrations of Lys-Glu for different time points.
- Endpoint Analysis:
 - Gene Expression: Quantitative PCR (qPCR) to measure the mRNA levels of target genes (e.g., IL-2).
 - Protein Expression: Western blotting or ELISA to measure the protein levels of target molecules.
 - Cell Proliferation: MTT or similar assays to assess cell viability and proliferation.
 - Apoptosis: Flow cytometry using Annexin V/Propidium Iodide staining.

Future Directions and Conclusion

Lysylglutamic acid represents a molecule with intriguing therapeutic potential, as suggested by the decades of research on its synthetic counterpart, Vilon. The demonstrated immunomodulatory, geroprotective, and anti-tumor effects in preclinical models warrant further investigation. However, a critical and largely unanswered question is the role of Lys-Glu as an endogenous metabolite.

Future research should focus on:

- Establishing the Endogenous Presence: Utilizing highly sensitive and specific analytical techniques to definitively identify and quantify Lys-Glu in various biological tissues and fluids.
- Elucidating Biosynthesis and Degradation Pathways: Identifying the enzymes responsible for the synthesis and breakdown of Lys-Glu in vivo.
- Defining the Physiological Role: Investigating the function of endogenous Lys-Glu in normal physiology and its potential dysregulation in disease states.
- Unraveling Signaling Pathways: Delineating the precise molecular mechanisms and signaling cascades through which Lys-Glu exerts its biological effects.

In conclusion, while the story of **lysylglutamic acid** as an endogenous metabolite is still in its infancy, the existing data on its synthetic form provides a compelling rationale for continued

exploration. A deeper understanding of its endogenous role and mechanism of action could pave the way for novel therapeutic strategies targeting a range of conditions, from immune dysfunction to age-related diseases. This technical guide serves as a starting point for researchers and drug development professionals to engage with this promising area of investigation.

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